

Technical Guide: CAS Registry & Application Profiling of 2-Alkylthio-2-imidazoline Salts

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Compound of Interest

Compound Name: 2-Ethylthio-2-imidazoline
hydroiodide

CAS No.: 86240-40-6

Cat. No.: B1371783

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Executive Summary

2-Alkylthio-2-imidazolines (specifically the methyl and ethyl variants) are critical electrophilic intermediates in medicinal chemistry. They serve as the primary "activated" form of the imidazoline ring, allowing for the facile introduction of the 4,5-dihydro-1H-imidazole moiety into complex pharmacophores via nucleophilic displacement. This guide provides a definitive technical analysis of the 2-ethylthio-2-imidazoline class and its salts, contrasting them with the commercially dominant 2-methylthio analogs.

These salts are the linchpin in the synthesis of a broad class of sympathomimetic drugs, including Naphazoline, Xylometazoline, and Oxymetazoline.

Chemical Identity & CAS Registry Analysis[1][2][3][4][5][6]

While the ethyl variant is a functional equivalent often synthesized in situ, the methyl variant is the industry-standard reference material due to its higher crystallinity and commercial

availability.

Core Reference Standards (Methyl Variants)

The methylthio- salts are the most chemically distinct and cited forms in the CAS registry.

Chemical Name	CAS Registry No.	Molecular Formula	MW (g/mol)	State
2-Methylthio-2-imidazoline Hydrobromide	40241-78-9		197.10	White Solid
2-Methylthio-2-imidazoline Hydroiodide	5464-11-9		244.10	Crystalline Solid
2-Methylthio-2-imidazoline (Free Base)	20112-79-2		116.18	Oil/Low Melt Solid

Functional Variants (Ethyl Variants)

The ethylthio- analogs are frequently generated in situ during drug synthesis campaigns to modulate solubility or reaction kinetics.

Chemical Name	CAS Registry No.	Molecular Formula	MW (g/mol)	Notes
2-Ethylthio-2-imidazoline (Free Base)	7320-60-7		130.21	Viscous Oil
2-Ethylthio-2-imidazoline Hydrobromide	Not Assigned		211.12	Generated in situ
2-Ethylthio-2-imidazoline Hydroiodide	Not Assigned		258.12	Generated in situ

“

Technical Note: The absence of a specific CAS for the ethyl-hydrobromide salt indicates it is rarely isolated as a discrete commercial product. In practice, researchers synthesize it by refluxing ethylene thiourea with ethyl bromide and using the crude reaction mixture directly.

Synthesis & Manufacturing Pathways

The synthesis of 2-alkylthio-2-imidazolines is a classic S-alkylation of Ethylene Thiourea (ETU). This process transforms the nucleophilic thione into an electrophilic thioether, activating the C-2 position for subsequent amine displacement.

Experimental Protocol: Synthesis of 2-Ethylthio-2-imidazoline Hydrobromide (In Situ)

Objective: Generation of the activated imidazoline core for nucleophilic coupling.

Reagents:

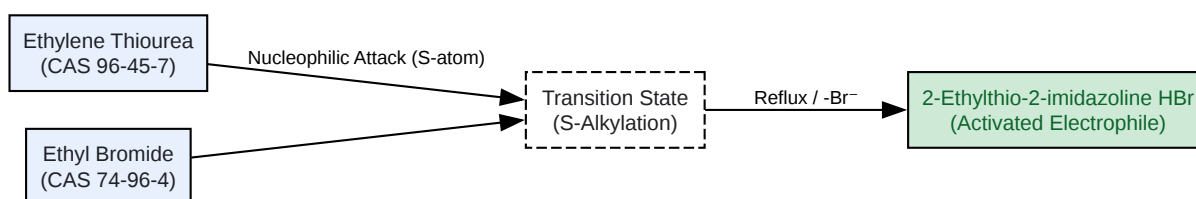
- Ethylene Thiourea (Imidazolidine-2-thione) [CAS: 96-45-7]

- Ethyl Bromide (Bromoethane) [CAS: 74-96-4]
- Solvent: Ethanol (Absolute)[1]

Step-by-Step Methodology:

- Charge: In a round-bottom flask equipped with a reflux condenser, dissolve 1.0 equivalent of Ethylene Thiourea in absolute ethanol (5 mL per gram of ETU).
- Alkylation: Add 1.1 equivalents of Ethyl Bromide dropwise at room temperature.
 - Mechanistic Insight: The sulfur atom acts as the nucleophile, attacking the ethyl bromide via an S_N2 mechanism. The cyclic amine nitrogens facilitate this by resonance stabilization of the intermediate cation.
- Reflux: Heat the mixture to mild reflux (78°C) for 2–4 hours.
 - Monitoring: Reaction progress can be monitored by TLC (Mobile phase: 10% MeOH in DCM). The disappearance of the thione spot indicates completion.
- Workup (Option A - Isolation): Concentrate the solvent in vacuo. The hydrobromide salt will crystallize or form a thick oil. Triturate with diethyl ether to induce solidification.
- Workup (Option B - Direct Use): The ethanolic solution containing the 2-ethylthio-2-imidazoline hydrobromide is used directly for the next step (addition of the amine nucleophile).

Synthesis Workflow Diagram



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Figure 1: S-Alkylation pathway converting Ethylene Thiourea to the activated 2-Ethylthio-2-imidazoline salt.

Applications in Drug Development

The primary utility of 2-alkylthio-2-imidazolines is their role as precursors to 2-substituted imidazolines. The alkylthio group is an excellent leaving group (as a thiol/mercaptan) when treated with primary or secondary amines.

Mechanism of Action: Nucleophilic Displacement

The reaction proceeds via an addition-elimination mechanism:

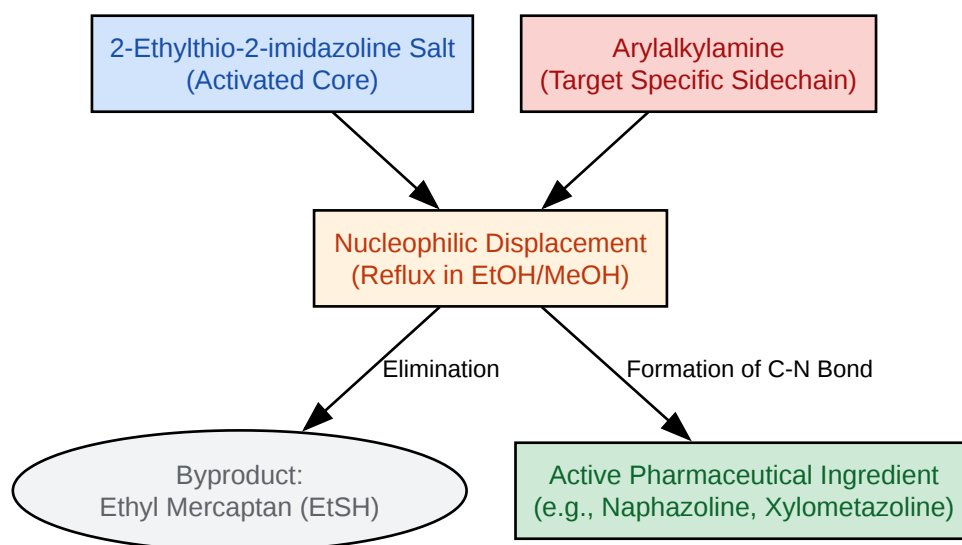
- Addition: The amine nucleophile attacks the C-2 carbon of the imidazoline ring.
- Elimination: The tetrahedral intermediate collapses, expelling ethyl mercaptan (ethanethiol) and regenerating the C=N double bond.

Key Pharmaceutical Targets

This pathway is the industrial standard for synthesizing vasoconstrictors:

- Naphazoline: 1-Naphthylmethylamine + 2-Methylthio-2-imidazoline.
- Xylometazoline: (4-tert-butyl-2,6-dimethylphenyl)methylamine + 2-Methylthio-2-imidazoline.
- Oxymetazoline: (3-(4,5-dihydro-1H-imidazol-2-ylmethyl)-2,4-dimethyl-6-tert-butylphenol).

Drug Synthesis Workflow Diagram



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Figure 2: General workflow for synthesizing imidazoline-based APIs using thio-ether intermediates.

Physicochemical Properties & Characterization

For researchers characterizing these salts, the following data points are critical for validation.

Property	2-Methylthio-2-imidazoline HI	2-Ethylthio-2-imidazoline (Base)
Melting Point	144–146 °C (Lit.) ^[2]	N/A (Liquid/Oil)
Solubility	Water, Methanol, Ethanol	Ethanol, DCM, Chloroform
Appearance	White to Off-White Crystals	Viscous Yellowish Oil
Storage	Hygroscopic; Store under inert gas	Air sensitive; Store cold

Spectral Data (Expected)

- NMR (DMSO-
):

- Ring Protons: A strong singlet at

ppm (4H) corresponding to the

of the imidazoline ring.
- Ethyl Group (Ethylthio): A triplet at

ppm (

) and a quartet at

ppm (

).
- IR Spectroscopy:
 - Strong absorption at

characteristic of the

bond in the imidazoline ring.

Safety & Handling (MSDS Highlights)

- Hazards: These salts are irritants. The primary hazard during use is the evolution of alkyl mercaptans (methyl or ethyl mercaptan) during the displacement reaction.
 - Ethyl Mercaptan: Extremely foul odor (detectable at ppb levels), highly flammable, and toxic.
- Controls: All reactions involving the displacement of the thio-group must be performed in a high-efficiency fume hood.
- Neutralization: Mercaptan byproducts can be quenched with bleach (sodium hypochlorite) solution to oxidize them to odorless sulfonates before disposal.

References

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